

Application Notes and Protocols: 1,3-Olein-2-Lignocerin as a Research Standard

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Compound of Interest

Compound Name: 1,3-Olein-2-Lignocerin

Cat. No.: B15574753

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Introduction

1,3-Olein-2-Lignocerin is a structured triacylglycerol (TAG) composed of a glycerol backbone esterified with two oleic acid molecules at the sn-1 and sn-3 positions and one lignoceric acid molecule at the sn-2 position.[1] As a high-purity research standard, it serves as an essential tool in lipidomics and various biomedical research fields. Its well-defined structure allows for its use in the calibration of analytical instruments, the identification and quantification of complex lipids in biological samples, and as a substrate in enzymatic assays. This document provides detailed application notes and protocols for the effective use of **1,3-Olein-2-Lignocerin** in a research setting. Please note that due to the limited availability of experimental data for this specific molecule, some protocols are adapted from methodologies established for structurally similar triacylglycerols.

Physicochemical Properties

A summary of the known physicochemical properties of **1,3-Olein-2-Lignocerin** is presented in Table 1. These properties are crucial for its proper handling, storage, and use in experimental procedures.

Property	Value	Source
Systematic Name	2-(lignoceroxyloxy)propane-1,3-diyl dioleate	
Common Name	1,3-Dioleoyl-2-lignoceroyl-rac-glycerol	[2]
CAS Number	869989-78-6	[1][2]
Molecular Formula	C63H118O6	[1][2]
Molecular Weight	971.61 g/mol	[1][2]
Physical State	Solid	[2]
Purity	Typically >99%	[1]
Storage	Freezer (-20°C or lower)	[1][2]

Experimental Protocols

Preparation of Standard Solutions

Accurate preparation of standard solutions is critical for quantitative analysis. The following protocol describes the preparation of a stock solution and subsequent working standards.

Materials and Equipment:

- **1,3-Olein-2-Lignocerin** (high purity, >99%)
- Analytical balance (readable to at least 0.1 mg)
- Class A volumetric flasks (various sizes)
- Glass pipettes or calibrated positive displacement micropipettes
- Amber glass vials with PTFE-lined screw caps
- Inert gas (Nitrogen or Argon)
- High-purity solvents (e.g., hexane, chloroform/methanol 2:1 v/v)

- Vortex mixer
- Ultrasonic bath

Protocol for Preparing a 1 mg/mL Stock Solution:

- Weighing: Accurately weigh a precise amount of **1,3-Olein-2-Lignocerin** (e.g., 10 mg) into a clean, dry glass vial.
- Dissolution: Add a small volume of solvent (e.g., hexane) to the vial. Vortex gently until the solid is fully dissolved. An ultrasonic bath may be used briefly to aid dissolution.
- Quantitative Transfer: Carefully transfer the dissolved standard to a 10 mL Class A volumetric flask.
- Rinsing: Rinse the weighing vial multiple times with the solvent, transferring the rinsings to the volumetric flask to ensure all the standard is transferred.
- Dilution: Bring the solution to the final volume with the solvent.
- Storage: Overlay the solution with an inert gas (nitrogen or argon), cap the flask tightly, and store at -20°C or lower in an amber glass vial.

Preparation of Working Standards: Working standards are prepared by diluting the stock solution to the desired concentration range for calibration curves.

- Allow the stock solution to equilibrate to room temperature.
- Use calibrated pipettes to transfer the required volume of the stock solution into a new volumetric flask.
- Dilute to the final volume with the appropriate solvent.

Analysis by High-Performance Liquid Chromatography (HPLC)

HPLC is a powerful technique for the separation and quantification of triacylglycerols.[3] The following is a general protocol for the analysis of **1,3-Olein-2-Lignocerin**.

Instrumentation and Conditions:

Parameter	Description
HPLC System	A reverse-phase HPLC system
Column	C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm)
Mobile Phase	Gradient of acetonitrile and isopropanol
Flow Rate	1.0 mL/min
Detector	Evaporative Light Scattering Detector (ELSD) or Mass Spectrometer (MS)
Sample Preparation	Dissolve the sample in hexane or another suitable organic solvent.

Protocol:

- Sample Preparation: Dissolve a known amount of the lipid sample in a suitable solvent (e.g., hexane or isopropanol).
- HPLC Analysis: Inject the sample into the HPLC system. Use a gradient elution program to separate the different triacylglycerol species.
- Data Analysis: Identify the peak corresponding to **1,3-Olein-2-Lignocerin** based on its retention time and comparison with the prepared standard. For quantification, generate a calibration curve using the working standards.

Fatty Acid Profile Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

To confirm the fatty acid composition of **1,3-Olein-2-Lignocerin**, a transesterification reaction is performed to convert the fatty acids into their more volatile fatty acid methyl esters (FAMES), which are then analyzed by GC-MS.^[4]

Protocol for Transesterification (FAMES Preparation):

- To a sample of **1,3-Olein-2-Lignocerin**, add a solution of methanolic potassium hydroxide.
- Heat the mixture to induce the transesterification reaction.
- After cooling, add a non-polar solvent like hexane to extract the FAMES.
- Wash the organic layer with water to remove any remaining catalyst.
- Collect the top organic layer containing the FAMES for GC-MS analysis.

GC-MS Instrumentation and Conditions:

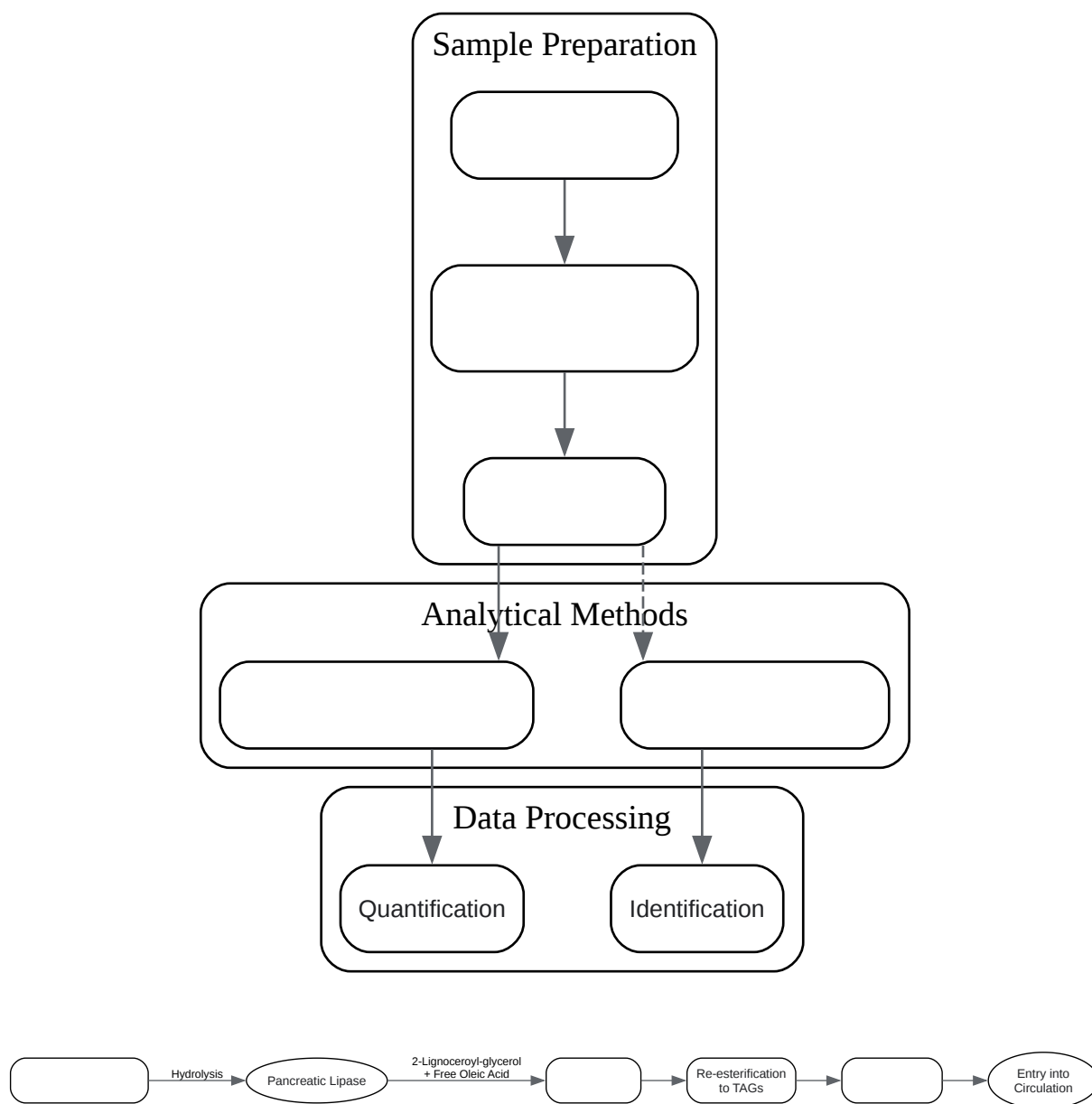
Parameter	Description
GC System	Gas chromatograph coupled to a mass spectrometer
Column	Capillary column suitable for FAMES analysis (e.g., DB-23)
Carrier Gas	Helium
Injection Mode	Split/Splitless
Oven Program	A temperature gradient program to separate the FAMES
MS Detector	Electron Ionization (EI) source, scanning a mass range of m/z 50-500

Data Analysis: Identify the FAMES (methyl oleate and methyl lignocerate) by comparing their mass spectra and retention times with a FAME standard mixture. The relative peak areas can be used to determine the fatty acid composition.

Visualizations

Experimental Workflow

The following diagram illustrates a general workflow for the analysis of a lipid sample using **1,3-Olein-2-Lignocerin** as an internal standard.



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